

H-Ala-Ala-Tyr-OH TFA safety data sheet

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Compound of Interest

Compound Name: *H-Ala-Ala-Tyr-OH TFA*

Cat. No.: *B12420517*

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An In-depth Technical Guide on the Safety of **H-Ala-Ala-Tyr-OH TFA**

Disclaimer: A specific Safety Data Sheet (SDS) for **H-Ala-Ala-Tyr-OH TFA** (L-Alanyl-L-alanyl-L-tyrosine trifluoroacetate) is not readily available in the public domain. This guide has been compiled from information on its constituent components—L-alanine, L-tyrosine, and trifluoroacetic acid (TFA)—and general principles of laboratory safety. The information provided herein should be used as a guideline and not as a substitute for a formal risk assessment conducted by qualified professionals. Researchers, scientists, and drug development professionals should always exercise caution and adhere to established laboratory safety protocols when handling any chemical for which a specific SDS is not available.

Introduction

H-Ala-Ala-Tyr-OH, or L-Alanyl-L-alanyl-L-tyrosine, is a tripeptide. In the form of its trifluoroacetate (TFA) salt, it is typically supplied as a lyophilized powder for research and development purposes, particularly in the fields of biochemistry and drug discovery. Understanding the safety profile of this compound is crucial for ensuring the well-being of laboratory personnel and the integrity of experimental outcomes. This technical guide provides a comprehensive overview of the potential hazards, handling procedures, and emergency measures related to **H-Ala-Ala-Tyr-OH TFA**, based on the properties of its components.

Hazard Identification and Classification

The overall hazard profile of **H-Ala-Ala-Tyr-OH TFA** is a composite of the characteristics of the peptide itself and the trifluoroacetate counter-ion.

- L-Alanyl-L-alanyl-L-tyrosine (Peptide Moiety): Peptides are generally considered to have low toxicity. L-alanine and L-tyrosine are naturally occurring amino acids. However, some peptides can exhibit biological activity that may warrant caution. L-tyrosine, as a precursor to catecholamines, may have physiological effects if absorbed in significant quantities.^[1]^[2]
- Trifluoroacetic Acid (TFA Salt): TFA is a strong acid and can be corrosive.^[3] While the TFA salt of a peptide is less hazardous than the free acid, it can still pose risks, particularly upon exposure to moisture, which may lead to the release of TFA. The primary hazards associated with TFA are skin and eye irritation or burns, and respiratory tract irritation if inhaled.^[3]^[4]

GHS Classification (Predicted): Based on the components, a precautionary classification would be:

- Skin Irritation/Corrosion: Category 2 (Warning)
- Eye Damage/Irritation: Category 2A (Warning)
- Specific Target Organ Toxicity (Single Exposure) - Respiratory Irritation: Category 3 (Warning)

Composition and Physical/Chemical Properties

A summary of the available data for the components is presented below.

Table 1: Physical and Chemical Properties of Components

Property	L-Alanine	L-Tyrosine	Trifluoroacetic Acid (TFA)
Appearance	White crystalline powder	White to off-white powder	Colorless liquid
Molecular Formula	C3H7NO2	C9H11NO3	C2HF3O2
Molecular Weight	89.09 g/mol	181.19 g/mol	114.02 g/mol
Melting Point	297 °C (decomposes)	332-335 °C (decomposes)	-15.4 °C
Boiling Point	N/A	N/A	72.4 °C
Solubility	Soluble in water	Sparingly soluble in water	Miscible with water

Toxicological Information

No specific toxicological data for **H-Ala-Ala-Tyr-OH TFA** is available. The information below is based on its components.

Table 2: Toxicological Data of Components

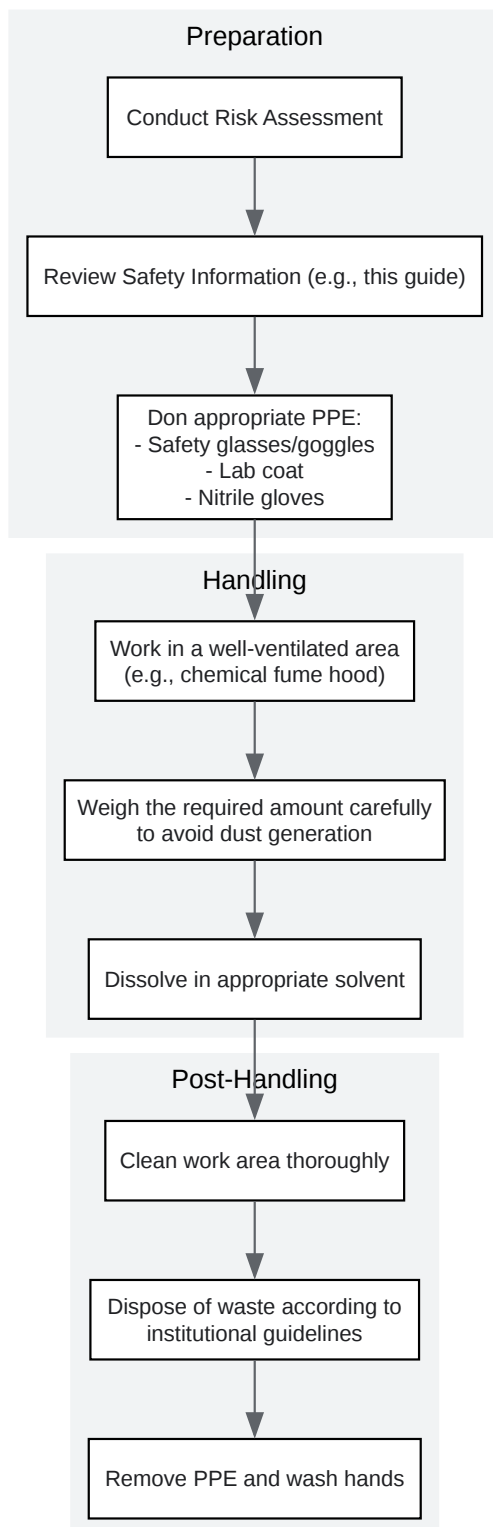
Component	Acute Toxicity (Oral)	Skin Corrosion/Irritation	Serious Eye Damage/Irritation
L-Alanine	No data available	Not expected to be an irritant	Not expected to be an irritant
L-Tyrosine	Generally Recognized as Safe (GRAS).[1] Doses ≤150 mg/kg or ≤12 g per day for up to three months are generally safe.[1]	Not expected to be an irritant. Local injection site reactions have been observed.[5]	Not expected to be an irritant
Trifluoroacetic Acid (TFA)	LD50 (rat, oral): 200-400 mg/kg	Causes severe skin burns	Causes serious eye damage

Experimental Protocols and Handling Procedures

General Handling and Personal Protective Equipment (PPE)

A general workflow for safely handling **H-Ala-Ala-Tyr-OH TFA** in a laboratory setting is outlined below.

Workflow for Safe Handling of H-Ala-Ala-Tyr-OH TFA

[Click to download full resolution via product page](#)Caption: General workflow for handling **H-Ala-Ala-Tyr-OH TFA**.

First-Aid Measures

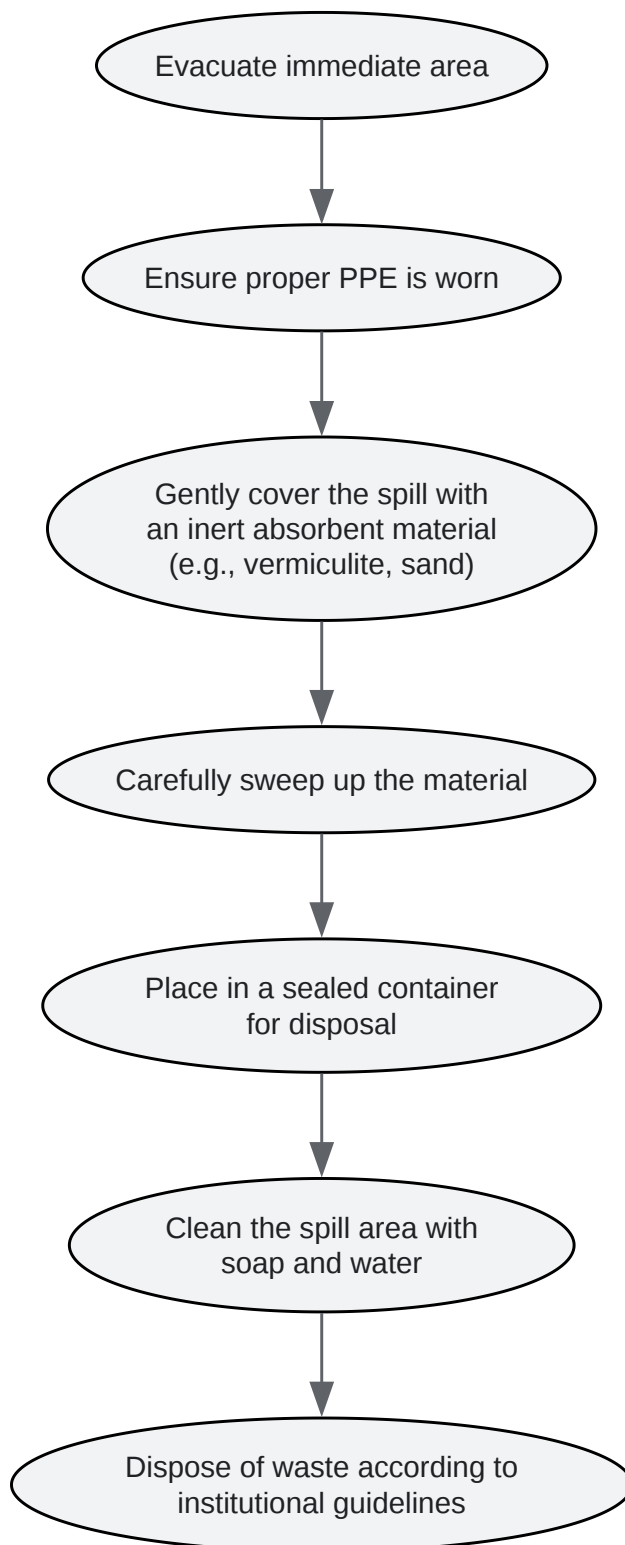
Table 3: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

The following diagram illustrates a general procedure for handling a small spill of **H-Ala-Ala-Tyr-OH TFA** powder.

Small Spill Cleanup Procedure



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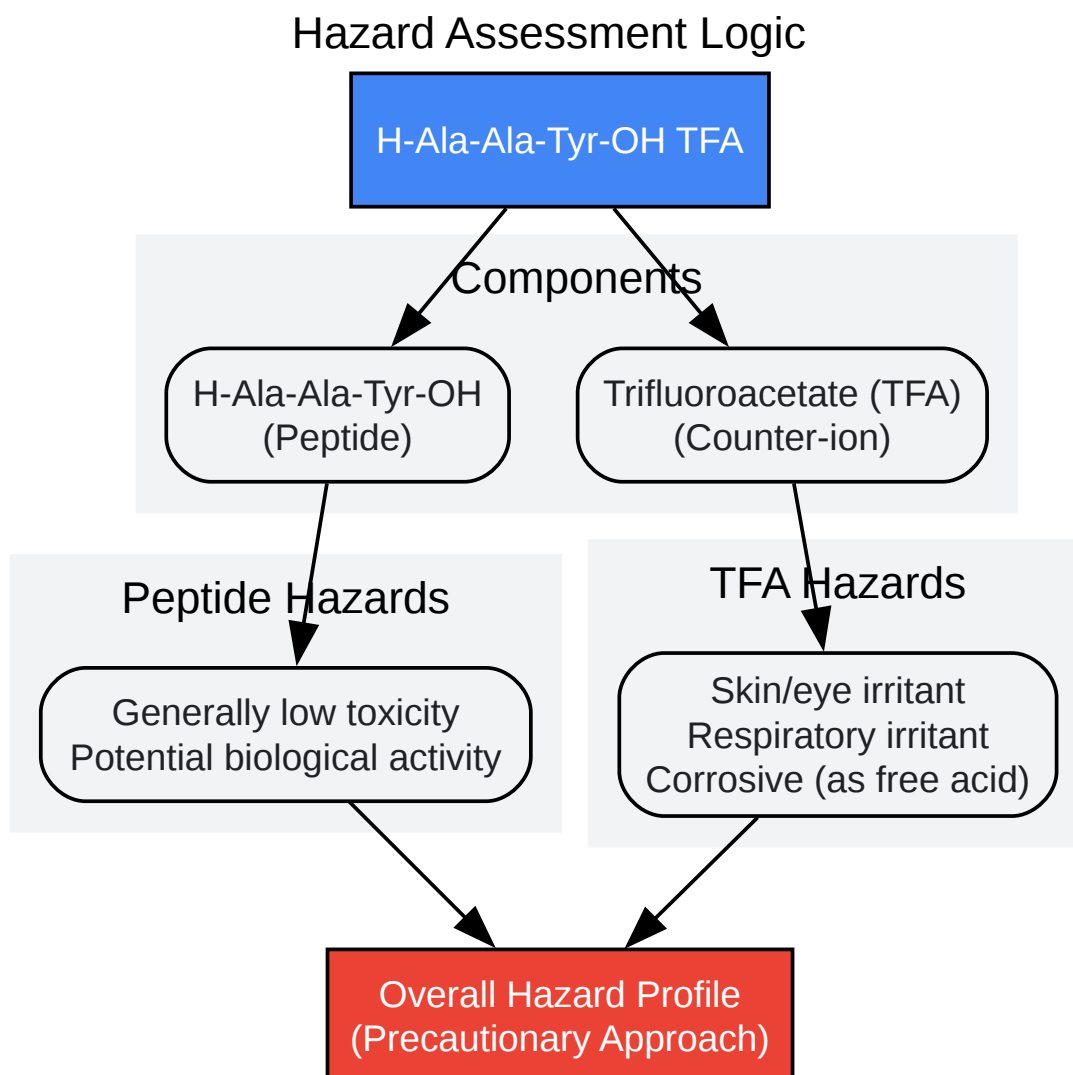
Caption: Procedure for cleaning up a small chemical spill.

Storage and Disposal

- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from incompatible substances such as strong oxidizing agents and moisture.
- **Disposal:** Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.

Logical Relationship for Hazard Assessment

The following diagram illustrates the logical relationship in assessing the potential hazards of **H-Ala-Ala-Tyr-OH TFA** based on its components.



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Caption: Logical flow for assessing the hazards of **H-Ala-Ala-Tyr-OH TFA**.

Conclusion

While a specific Safety Data Sheet for **H-Ala-Ala-Tyr-OH TFA** is not available, a thorough assessment of its components allows for a precautionary approach to its safe handling. The primary concerns stem from the trifluoroacetate counter-ion, which imparts potential irritant qualities to the compound. By adhering to standard laboratory safety practices, including the use of appropriate personal protective equipment, working in well-ventilated areas, and following established protocols for handling and disposal, researchers can minimize the risks associated with this and other similar research chemicals. It is imperative that all users familiarize themselves with this information and their institution's safety guidelines before commencing any work with this substance.

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